

# Essential Safety and Logistical Information for Handling 2-Ethyl-1-indanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethyl-1-indanone

Cat. No.: B1366218

[Get Quote](#)

This document provides comprehensive safety protocols and logistical plans for the handling of **2-Ethyl-1-indanone** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe operational conduct and proper disposal.

## Hazard Identification and Risk Assessment

**2-Ethyl-1-indanone** should be handled with caution. While comprehensive toxicological data is not available, it is prudent to treat it as a potentially hazardous substance. It may cause skin and eye irritation. Some sources suggest it may be harmful if swallowed or inhaled, and could potentially have long-term health effects. Therefore, minimizing exposure is paramount.

## Quantitative Data

The following table summarizes the key quantitative properties of **2-Ethyl-1-indanone**.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O[1]
Molecular Weight	160.21 g/mol [1][2]
CAS Number	22351-56-0[1]
Appearance	Colorless to light yellow oil[3][4]
Density	1.038 g/mL at 25°C[1][4]
Boiling Point	67°C at 0.2 mm Hg[3][4]
Flash Point	103°C[3][4]
Refractive Index	n <sub>20</sub> /D 1.545[1][4]
Vapor Pressure	0.0159 mmHg at 25°C[3]
Occupational Exposure Limits	Not established. Minimize exposure.

## Operational Plans: Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **2-Ethyl-1-indanone** to ensure the appropriate level of protection.

PPE Category	Specifications and Procedures
Hand Protection	<p>Primary Gloves: Butyl rubber gloves are recommended for handling ketones.[5][6]</p> <p>Natural rubber (latex) gloves may also provide adequate protection.[6][7]</p> <p>Secondary Gloves (optional): Nitrile gloves can be worn underneath for added protection, but should not be the primary barrier as they have poor resistance to many ketones.[5][8]</p> <p>Inspection: Always inspect gloves for tears or punctures before use. Removal: Use proper glove removal technique to avoid skin contact. Disposal: Dispose of contaminated gloves as hazardous waste.</p>
Eye and Face Protection	<p>Wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9][10]</p> <p>A face shield should be worn in situations where splashing is a significant risk.</p>
Skin and Body Protection	<p>A flame-resistant lab coat should be worn and kept buttoned. For larger quantities or tasks with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended. Wear long pants and closed-toe shoes.[11]</p>
Respiratory Protection	<p>All work with 2-Ethyl-1-indanone should be conducted in a certified chemical fume hood to minimize inhalation exposure.[12]</p> <p>If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an organic vapor cartridge should be used.[9][10]</p>

## Experimental Protocols

## Safe Handling Protocol

- Preparation:
  - Ensure that a current Safety Data Sheet (SDS) for **2-Ethyl-1-indanone** is accessible.
  - Verify that a chemical fume hood is certified and functioning correctly.
  - Assemble all necessary equipment and reagents before starting.
  - Ensure that an eyewash station and safety shower are unobstructed and accessible.[\[10\]](#)
  - Don the appropriate PPE as specified in the table above.
- Handling:
  - Conduct all manipulations of **2-Ethyl-1-indanone** inside a chemical fume hood.[\[12\]](#)
  - Use the smallest quantity of the chemical necessary for the experiment.
  - Keep containers of **2-Ethyl-1-indanone** tightly closed when not in use.[\[9\]](#)
  - Avoid direct contact with skin, eyes, and clothing.[\[9\]](#)
  - After handling, wash hands and any exposed skin thoroughly with soap and water.[\[11\]](#)
- Storage:
  - Store **2-Ethyl-1-indanone** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[9\]](#)
  - The container should be tightly sealed. Some sources recommend storing it in a freezer at -20°C.[\[4\]](#)
  - Ensure the storage container is clearly labeled with the chemical name and any associated hazards.

## Spill Cleanup Protocol

- Immediate Actions:
  - Alert all personnel in the immediate area of the spill.
  - If the spill is large or if you feel it is unsafe to clean it up, evacuate the area and contact the appropriate emergency response team.
  - Remove all sources of ignition from the area.
- Containment and Cleanup:
  - Ensure you are wearing the appropriate PPE, including respiratory protection if necessary.
  - For small spills, absorb the material with an inert absorbent, such as vermiculite, dry sand, or earth.
  - Place the absorbent material into a suitable, labeled, and closed container for disposal.
  - Clean the spill area with a detergent and water solution.
- Post-Cleanup:
  - Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.
  - Document the spill and the cleanup procedure according to your institution's policies.

## Disposal Plans

All waste containing **2-Ethyl-1-indanone** must be treated as hazardous waste.

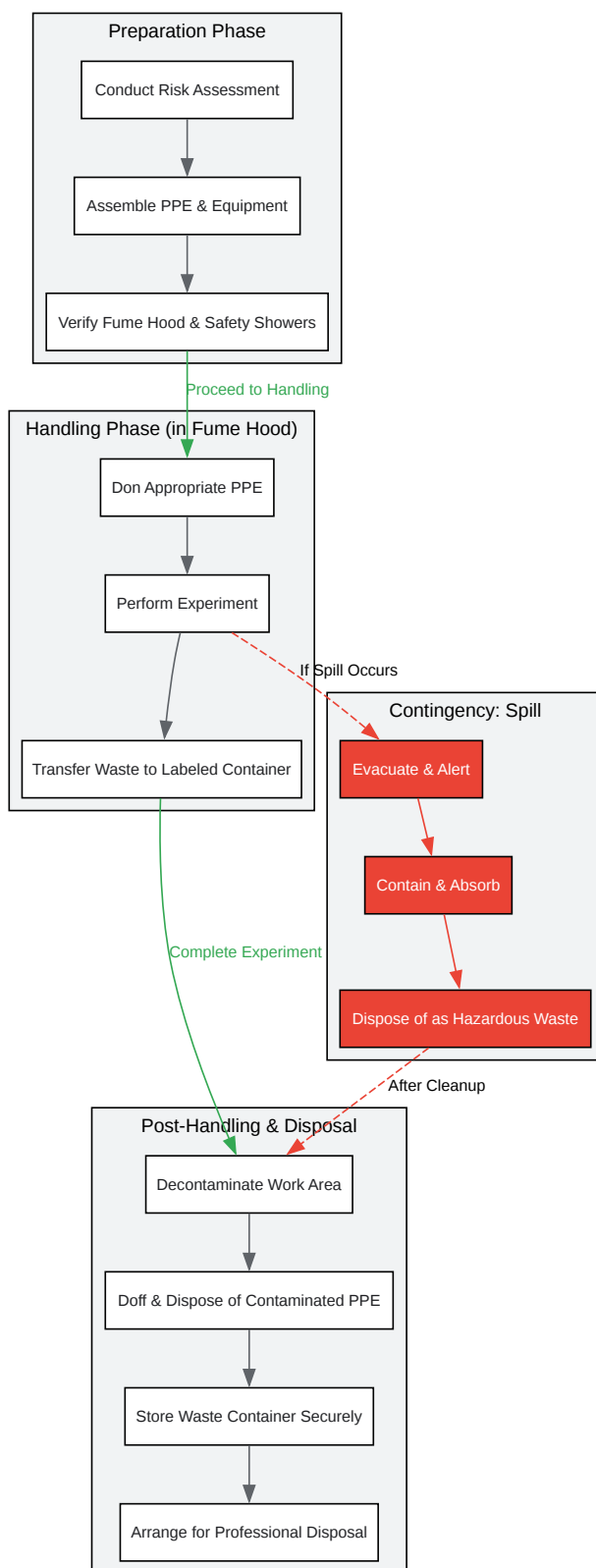
## Waste Collection and Disposal Protocol

- Waste Segregation:
  - Do not mix **2-Ethyl-1-indanone** waste with other waste streams unless it is part of a validated experimental procedure.
  - Keep halogenated and non-halogenated organic waste in separate, clearly labeled containers.[\[12\]](#)

- Container Management:
  - Use a designated, compatible, and leak-proof container for liquid waste containing **2-Ethyl-1-indanone**. The original container can be reused for waste if it is in good condition. [\[13\]](#)
  - The waste container must be kept tightly closed at all times, except when adding waste. [\[13\]](#)
  - Label the waste container clearly with "Hazardous Waste" and list all of the chemical constituents.[\[13\]](#)
- Disposal Procedure:
  - Store the hazardous waste container in a designated satellite accumulation area.
  - Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed chemical waste disposal company.[\[14\]](#)
  - Do not dispose of **2-Ethyl-1-indanone** down the drain.[\[12\]](#)

## Workflow Visualization

The following diagram illustrates the standard workflow for handling **2-Ethyl-1-indanone** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **2-Ethyl-1-indanone**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 22351-56-0 CAS MSDS (2-ETHYL-1-INDANONE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Ethyl-1-indanone | C<sub>11</sub>H<sub>12</sub>O | CID 5070076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. 2-ETHYL-1-INDANONE CAS#: 22351-56-0 [m.chemicalbook.com]
- 5. safetyware.com [safetyware.com]
- 6. safety.fsu.edu [safety.fsu.edu]
- 7. Chemical Resistant Glove Guide | Environmental Health and Safety [ehs.uconn.edu]
- 8. gloves.com [gloves.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. fishersci.com [fishersci.com]
- 11. artsci.usu.edu [artsci.usu.edu]
- 12. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 13. engineering.purdue.edu [engineering.purdue.edu]
- 14. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Ethyl-1-indanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1366218#personal-protective-equipment-for-handling-2-ethyl-1-indanone]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)